

An In-depth Technical Guide to the Density of Methyl 2-fluorobenzoate

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Compound of Interest

Compound Name: Methyl 2-fluorobenzoate

Cat. No.: B1346881

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Significance of Methyl 2-fluorobenzoate in Modern Chemistry

Methyl 2-fluorobenzoate, a fluorinated aromatic ester, is a pivotal building block in the landscape of contemporary organic synthesis. Its utility is particularly pronounced in the pharmaceutical and agrochemical industries, where the introduction of fluorine atoms into molecular scaffolds can significantly enhance the metabolic stability, binding affinity, and overall efficacy of active compounds.^[1] This guide provides a comprehensive examination of a fundamental physicochemical property of **methyl 2-fluorobenzoate**: its density. An accurate understanding of density is critical for a multitude of applications, from reaction engineering and fluid dynamics calculations to the formulation of commercial products. This document will delve into the established density values, the methodologies for its precise measurement, and the practical implications for laboratory and industrial settings.

Core Physicochemical Properties of Methyl 2-fluorobenzoate

A foundational understanding of the key identifiers and properties of **methyl 2-fluorobenzoate** is essential for any researcher. This information ensures the correct substance is being handled and allows for accurate calculations and experimental design.

Property	Value	Source(s)
CAS Number	394-35-4	[1] [2] [3]
Molecular Formula	C ₈ H ₇ FO ₂	[1] [2]
Molecular Weight	154.14 g/mol	[1] [2] [3]
Appearance	Colorless to almost colorless clear liquid	[1]
Boiling Point	109-110 °C at 35 mmHg	[2] [3]
Refractive Index	n _{20/D} 1.502	[2] [3]
Flash Point	93.80 °C (200.8 °F) - closed cup	[2] [3]

The Density of Methyl 2-fluorobenzoate: A Critical Parameter

The density of a substance is defined as its mass per unit volume. For **methyl 2-fluorobenzoate**, the established density is:

1.21 g/mL at 25 °C[\[2\]](#)[\[3\]](#)[\[4\]](#)

This value is consistently reported across major chemical suppliers and databases, indicating a high degree of confidence in its accuracy. The density of a liquid is an intrinsic property that is influenced by temperature and, to a lesser extent, pressure. As a general principle, the density of liquids, including **methyl 2-fluorobenzoate**, decreases with an increase in temperature. This is due to the expansion of the liquid as its molecules gain kinetic energy and occupy a larger volume for the same mass. While specific data on the temperature-density profile of **methyl 2-fluorobenzoate** is not readily available in the public domain, it is a critical consideration for applications where the compound will be used at temperatures other than 25 °C.

Methodologies for the Experimental Determination of Density

The accurate determination of a liquid's density is a fundamental laboratory practice. The choice of method often depends on the required precision, the sample volume available, and the experimental conditions.

Gravimetric Methods

Gravimetric methods are considered the gold standard for density determination due to their high precision and reliance on fundamental measurements of mass and volume.

1. Pycnometer Method:

A pycnometer is a flask with a precisely calibrated volume. This method offers high accuracy and is a common choice for establishing reference values.

- Step 1: Calibration: The pycnometer is thoroughly cleaned, dried, and its empty mass is accurately determined. It is then filled with a reference liquid of known density (e.g., deionized water) at a specific temperature, and the mass is measured again. The exact volume of the pycnometer is then calculated.
- Step 2: Sample Measurement: The calibrated pycnometer is emptied, cleaned, and dried. It is then filled with **methyl 2-fluorobenzoate** at the desired temperature.
- Step 3: Mass Determination: The mass of the pycnometer filled with the sample is measured.
- Step 4: Density Calculation: The density of the **methyl 2-fluorobenzoate** is calculated by dividing the mass of the sample by the calibrated volume of the pycnometer.

2. Graduated Cylinder and Analytical Balance Method:

This is a more straightforward but less precise method suitable for applications where high accuracy is not paramount.

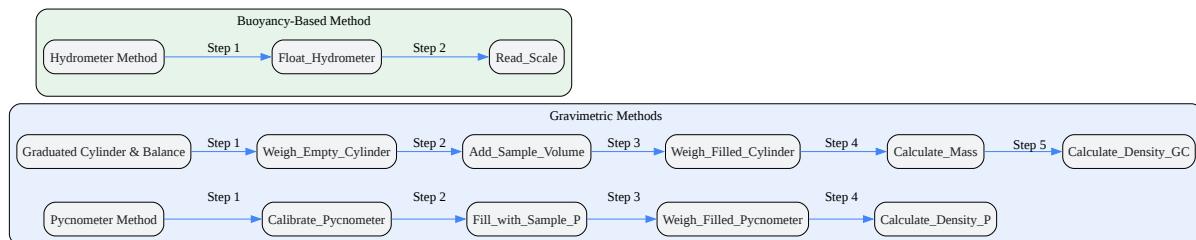
- Step 1: An empty, dry graduated cylinder is weighed on an analytical balance.
- Step 2: A known volume of **methyl 2-fluorobenzoate** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- Step 3: The graduated cylinder containing the sample is reweighed.

- Step 4: The mass of the **methyl 2-fluorobenzoate** is determined by subtracting the mass of the empty cylinder.
- Step 5: The density is calculated by dividing the mass of the sample by the measured volume.

Buoyancy-Based Methods

Hydrometer:

A hydrometer is a simple and rapid method for determining the density of a liquid. It consists of a weighted, sealed glass tube that floats in the liquid. The density is read directly from a calibrated scale on the stem of the hydrometer at the point where the surface of the liquid meets the stem. This method is less accurate than gravimetric methods but is useful for quick measurements and monitoring changes in density.



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Caption: A flowchart illustrating the primary experimental workflows for determining the density of a liquid.

Practical Implications and Applications in Research and Development

An accurate value for the density of **methyl 2-fluorobenzoate** is crucial in various scientific and industrial contexts:

- Chemical Synthesis: In process chemistry, density is used to calculate the mass of a liquid from a measured volume, which is often more convenient than weighing, especially for large quantities. It is also essential for calculating molar concentrations and reaction stoichiometry.
- Fluid Dynamics: For the design of chemical reactors and piping systems, density is a key parameter in fluid flow calculations, including determining pressure drops and mixing efficiencies.
- Product Formulation: In the development of pharmaceuticals and agrochemicals, the density of intermediates and final products is important for ensuring consistent and accurate dosing in liquid formulations.
- Quality Control: Density measurements can serve as a rapid and effective quality control check to verify the purity and identity of incoming raw materials and finished products.[\[1\]](#)

Safety and Handling Considerations

Methyl 2-fluorobenzoate is a combustible liquid and should be handled with appropriate care in a well-ventilated area.[\[2\]](#)[\[3\]](#) Always consult the Safety Data Sheet (SDS) before handling this chemical.

Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses with side shields or goggles are mandatory.
- Hand Protection: Compatible chemical-resistant gloves should be worn.
- Skin and Body Protection: A lab coat and appropriate footwear should be worn.

Storage:

Store in a tightly closed container in a dry and well-ventilated place. Keep away from heat and sources of ignition.

Conclusion

The density of **methyl 2-fluorobenzoate**, established as 1.21 g/mL at 25 °C, is a fundamental physical constant with significant practical implications for researchers and professionals in drug development and other chemical industries. A thorough understanding of this property, coupled with the knowledge of accurate measurement techniques, is essential for ensuring the safety, reproducibility, and success of experimental and manufacturing processes. This guide has provided a comprehensive overview of the density of **methyl 2-fluorobenzoate**, the methodologies for its determination, and its relevance in a professional context.

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